

Personal protective equipment for handling 4-Amino-2-bromobenzoic acid

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Compound of Interest

Compound Name: 4-Amino-2-bromobenzoic acid

Cat. No.: B018961

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Essential Safety and Handling Guide for 4-Amino-2-bromobenzoic Acid

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This guide provides essential, immediate safety and logistical information for handling **4-Amino-2-bromobenzoic acid** (CAS No: 2486-52-4), including operational and disposal plans.

Chemical and Physical Properties

Property	Value
Molecular Formula	C ₇ H ₆ BrNO ₂
Molecular Weight	216.03 g/mol
Appearance	Solid, powder
Solubility	Slightly soluble in hot water. Soluble in alcohol and ether. ^[1]

Hazard Identification and Personal Protective Equipment (PPE)

4-Amino-2-bromobenzoic acid is harmful if swallowed, in contact with skin, or if inhaled. It is also known to cause skin, eye, and respiratory irritation.^{[2][3]} Adherence to proper PPE

protocols is mandatory to minimize exposure and ensure personal safety.

Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specifications and Rationale
Hand Protection	Chemical-resistant gloves	Nitrile or Neoprene gloves are recommended for handling 4-Amino-2-bromobenzoic acid. Always inspect gloves for integrity before use and change them immediately if contaminated. For prolonged contact or when handling solutions, consider double-gloving.
Eye Protection	Safety goggles	Chemical splash goggles that meet ANSI Z87.1 standards are required to protect against dust particles and splashes. [4]
Face Protection	Face shield	A face shield should be worn in conjunction with safety goggles when there is a significant risk of splashing, such as when preparing solutions or during vigorous agitation. [4]
Body Protection	Laboratory coat	A fully buttoned lab coat, preferably chemical-resistant, must be worn to protect the skin from accidental contact. [4]
Respiratory Protection	NIOSH-approved respirator	All handling of the solid compound should be performed in a certified chemical fume hood to prevent inhalation of dust. [3][5] If a fume hood is not available or engineering controls are insufficient, a NIOSH-approved

respirator with an appropriate cartridge for organic vapors and particulates should be used.

Foot Protection

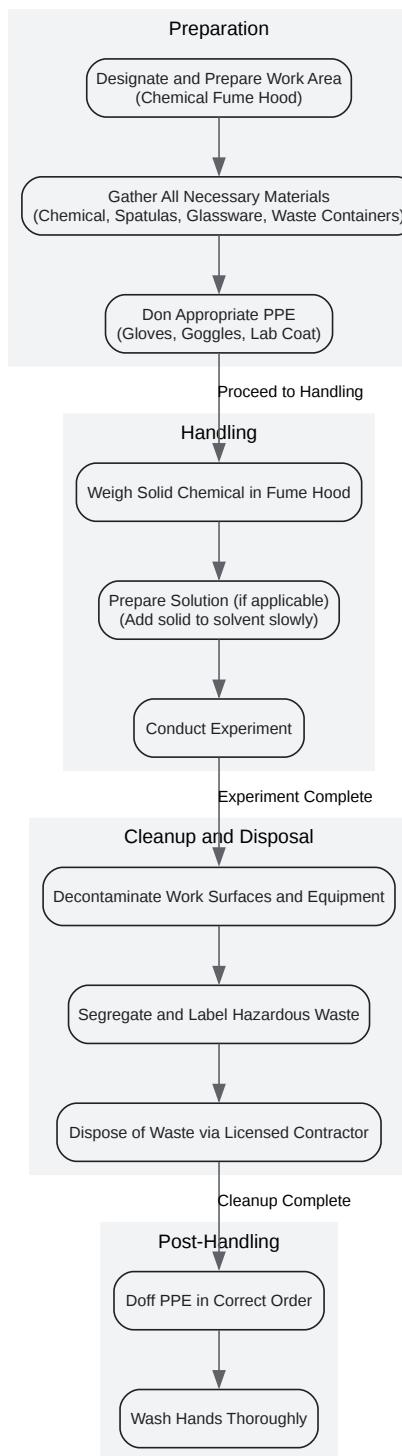
Closed-toe shoes

Fully enclosed shoes, preferably made of a chemical-resistant material, are mandatory in the laboratory.[\[4\]](#)

Experimental Workflow for Safe Handling

The following diagram outlines the procedural workflow for safely handling **4-Amino-2-bromobenzoic acid** in a laboratory setting.

Safe Handling Workflow for 4-Amino-2-bromobenzoic Acid

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Caption: Procedural workflow for the safe handling of **4-Amino-2-bromobenzoic acid**.

Detailed Experimental Protocols

Handling Powdered **4-Amino-2-bromobenzoic Acid**:

- Engineering Controls: All manipulations of the powdered form of **4-Amino-2-bromobenzoic acid** must be conducted in a certified chemical fume hood to minimize inhalation exposure. [\[3\]](#)[\[5\]](#)
- Personal Protective Equipment (PPE): Before handling, don all required PPE as outlined in the table above.
- Weighing: Use a tared weigh boat or glassware to accurately measure the desired amount of the chemical. Handle the container with care to avoid generating dust.
- Transfer: Use a spatula to transfer the solid. Avoid pouring the powder directly, as this can create airborne dust.
- Cleanup: After handling, decontaminate the spatula and the weighing area with an appropriate solvent (e.g., ethanol) and paper towels. Dispose of the contaminated paper towels as solid hazardous waste.

Preparing Solutions of **4-Amino-2-bromobenzoic Acid**:

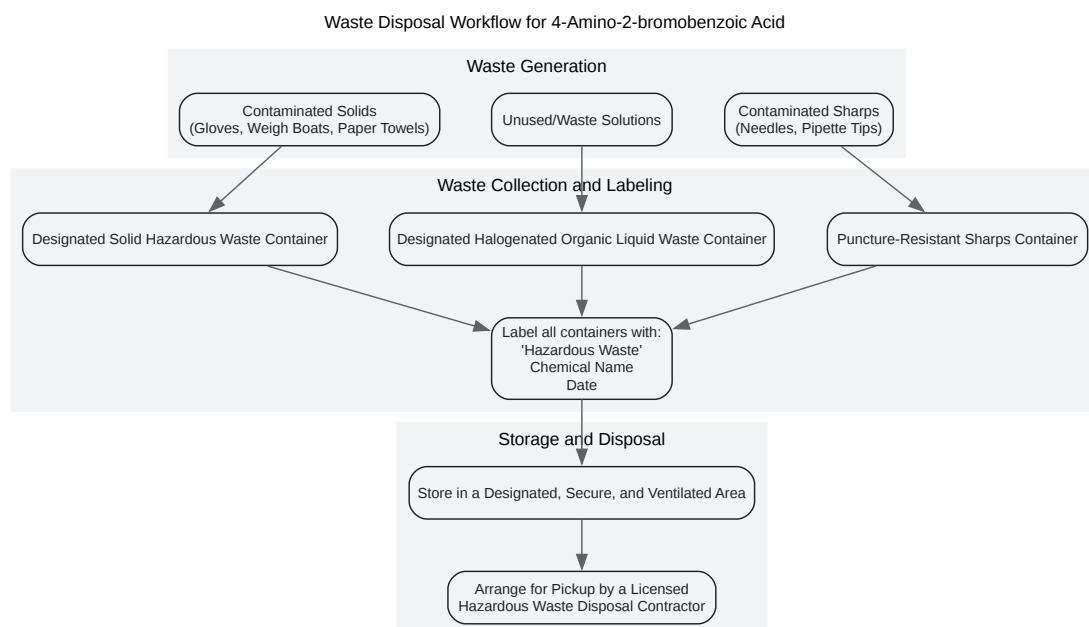
- Engineering Controls: Solution preparation should also be carried out in a chemical fume hood.
- PPE: Wear the appropriate PPE, including a face shield over safety goggles, due to the increased risk of splashing.
- Procedure: Slowly add the pre-weighed **4-Amino-2-bromobenzoic acid** to the solvent in a suitable container (e.g., beaker or flask). Do not add the solvent to the solid to prevent splashing.
- Mixing: Use a magnetic stirrer or gentle manual swirling to dissolve the solid. If necessary, gentle heating can be applied as it is slightly soluble in hot water.[\[1\]](#)
- Storage: Clearly label the container with the chemical name, concentration, date, and appropriate hazard symbols. Store in a cool, dry, and well-ventilated area away from

incompatible materials such as strong oxidizing agents.^[3]

Disposal Plan

Proper disposal of **4-Amino-2-bromobenzoic acid** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Disposal Workflow



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Caption: Step-by-step waste segregation and disposal workflow.

Disposal Protocol:

- Waste Identification: All materials contaminated with **4-Amino-2-bromobenzoic acid** are considered hazardous waste.
- Segregation:
 - Solid Waste: Place contaminated items such as gloves, weigh boats, and paper towels into a designated, clearly labeled hazardous waste container for halogenated organic solids.
 - Liquid Waste: Collect unused solutions or reaction mixtures containing **4-Amino-2-bromobenzoic acid** in a dedicated, sealed, and properly labeled container for halogenated organic liquid waste. Do not mix with non-halogenated waste.[\[6\]](#)
 - Sharps: Dispose of any contaminated sharps (e.g., needles, broken glassware) in a puncture-resistant sharps container.
- Container Labeling: All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**4-Amino-2-bromobenzoic acid**," and the date of accumulation.
- Storage: Store waste containers in a designated, well-ventilated, and secure area, away from incompatible materials.
- Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Do not dispose of this chemical down the drain or in regular trash.[\[7\]](#)

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